

Physical and chemical characteristics of 5-chloro-1H-benzimidazole-2-sulfonic acid

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Compound of Interest

Compound Name: 5-chloro-1H-benzimidazole-2-sulfonic acid

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An In-depth Technical Guide to 5-chloro-1H-benzimidazole-2-sulfonic acid

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **5-chloro-1H-benzimidazole-2-sulfonic acid**. Due to the limited availability of direct experimental data for this specific compound, this guide leverages data from closely related analogs to infer its properties. This information is intended for researchers, scientists, and professionals in the field of drug development.

Core Physical and Chemical Characteristics

Direct experimental data for **5-chloro-1H-benzimidazole-2-sulfonic acid** is not readily available in public literature. However, by examining structurally similar compounds, we can extrapolate its likely properties. The core structure consists of a benzimidazole ring, which is a bicyclic aromatic heterocycle, substituted with a chlorine atom at the 5-position and a sulfonic acid group at the 2-position.

The presence of the sulfonic acid group is expected to make the compound highly acidic and increase its water solubility, particularly in its salt form. The chloro-substituent will influence its electronic properties and lipophilicity.

For comparative purposes, the following tables summarize the known physical and chemical properties of related benzimidazole derivatives.

Table 1: Physical Properties of Related Benzimidazole Derivatives

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
5-chloro-1H-benzimidazole	C ₇ H ₅ ClN ₂	152.58	Not Available
1H-Benzimidazole-2-sulfonic acid	C ₇ H ₆ N ₂ O ₃ S	198.20	Not Available
2-Phenylbenzimidazole-5-sulfonic acid	C ₁₃ H ₁₀ N ₂ O ₃ S	274.30	>300
5-methoxy-1H-benzimidazole-2-sulfonic acid	C ₈ H ₈ N ₂ O ₄ S	228.23	335 (decomp)
Benzimidazole	C ₇ H ₆ N ₂	118.14	169-171

Table 2: Chemical and Spectral Data of Related Benzimidazole Derivatives

Compound Name	pKa	Solubility	Key Spectral Information
5-chloro-1H-benzimidazole	Not Available	Not Available	¹ H NMR and ¹³ C NMR data available. [1] Mass spectrometry data available.[1]
1H-Benzimidazole-2-sulfonic acid	Not Available	Not Available	Hazard statements indicate it causes skin and eye irritation.[2]
2-Phenylbenzimidazole-5-sulfonic acid	-0.87±0.40 (Predicted)	Soluble in ethanol and water (as sodium salt).[3][4]	Insoluble in water in its acid form.
5-methoxy-1H-benzimidazole-2-sulfonic acid	-1.53±0.40 (Predicted)	Not Available	IUPAC Name: 6-methoxy-1H-benzimidazole-2-sulfonic acid.[5]
Benzimidazole	Not Available	Soluble in acetone, alcohol, chloroform.[6] Slightly soluble in diethyl ether.[6] Insoluble in water.[6]	Assay of 98%. [7]

Experimental Protocols

While a specific, validated protocol for the synthesis of **5-chloro-1H-benzimidazole-2-sulfonic acid** is not documented in the searched literature, a general synthetic approach can be proposed based on established methods for analogous compounds. A plausible route would involve the condensation of 4-chloro-1,2-phenylenediamine with a suitable reagent to introduce the sulfonic acid group at the 2-position.

A representative, generalized protocol for the synthesis of benzimidazole derivatives is outlined below. This would need to be adapted and optimized for the specific target compound.

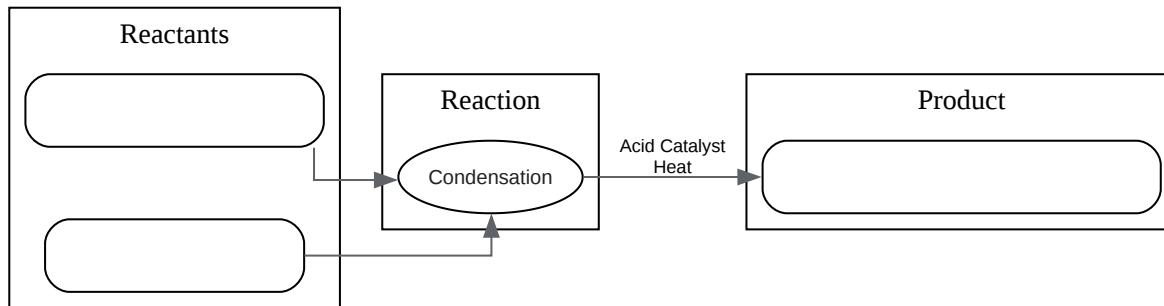
General Synthesis of Benzimidazole Derivatives:

A common method for synthesizing the benzimidazole core is the Phillips-Ladenburg synthesis, which involves the condensation of an o-phenylenediamine with a carboxylic acid or its derivative under acidic conditions. For 2-substituted benzimidazoles, various reagents can be employed.

- Starting Materials: 4-chloro-o-phenylenediamine and a reagent to introduce the sulfonic acid group, such as chlorosulfonic acid or a related derivative.
- Reaction Conditions: The reaction is typically carried out in a suitable solvent, often with heating. The choice of solvent and temperature will depend on the specific reactants.
- Work-up: After the reaction is complete, the product is typically isolated by precipitation, followed by filtration and purification, often through recrystallization.

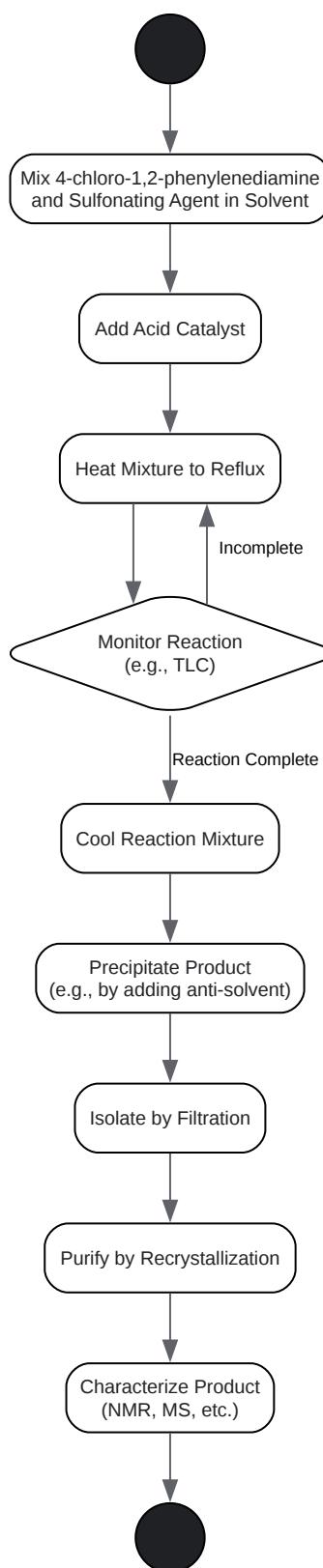
Visualizations

The following diagrams illustrate the proposed synthetic pathway and a general experimental workflow for the synthesis of **5-chloro-1H-benzimidazole-2-sulfonic acid**.



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Proposed Synthetic Pathway



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General Experimental Workflow

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